

Technical Guide: Structural Validation of Methyl 3-methyl-5-phenylpent-2-enoate[1]

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Compound of Interest

Compound Name: *Methyl 3-methyl-5-phenylpent-2-enoate*

CAS No.: 61439-80-3

Cat. No.: B3147065

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Executive Summary & Strategic Context

In the development of small molecule therapeutics and fragrances, **Methyl 3-methyl-5-phenylpent-2-enoate** represents a critical intermediate.[1] Its structural integrity—specifically the stereochemistry of the trisubstituted olefin—dictates its biological activity and olfactory profile.[1]

While Mass Spectrometry (MS) confirms molecular weight and IR confirms functional groups, neither provides the definitive stereochemical assignment required for regulatory filing.[1] This guide outlines a rigorous Nuclear Magnetic Resonance (NMR) workflow to validate the structure, specifically distinguishing the thermodynamically stable (E)-isomer from the kinetically favored (Z)-isomer.[1]

The Critical Quality Attribute: E/Z Stereochemistry

The synthesis of this molecule (typically via Horner-Wadsworth-Emmons olefination) produces a mixture of geometric isomers.[1]

- Target Structure: (E)-Methyl 3-methyl-5-phenylpent-2-enoate.[\[1\]](#)
- Impurity: (Z)-Methyl 3-methyl-5-phenylpent-2-enoate.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Validation Hierarchy:

- 1D

H NMR: Preliminary assignment via chemical shift anisotropy.

- 2D NOESY: Definitive spatial confirmation (The "Gold Standard").
- C NMR: Confirmation of carbon skeleton and carbonyl environment.

Comparative Analysis: NMR vs. Alternative Validation Methods

Why rely on NMR? The following table compares NMR against other standard analytical techniques for this specific application.

Feature	High-Field NMR (600 MHz)	LC-MS (High Res)	FT-IR	X-Ray Crystallography
Stereo-Differentiation	Superior. Can definitively assign E/Z via NOE.[1]	Poor. Isomers often have identical fragmentation.[1]	Moderate. Subtle fingerprint differences, but inconclusive without standards.	Excellent, but requires a solid crystal (this molecule is often an oil).[1]
Quantification	Direct. qNMR provides absolute purity without reference standards.[1]	Indirect. Requires response factor calibration for each isomer.[1]	Poor. Beer-Lambert law applies but overlapping bands hinder accuracy.[1]	N/A.
Sample Recovery	Non-destructive. Sample can be reused.[1]	Destructive.	Non-destructive.	Non-destructive.
Throughput	Moderate (10-30 min/sample).[1]	High (5-10 min/sample).	High (2 min/sample).	Very Low (Days/Weeks).[1]

Verdict: NMR is the only self-validating technique capable of assigning stereochemistry for this oil-based intermediate without requiring a pre-existing reference standard.[1]

Structural Analysis & Mechanism of Assignment[1]

To validate the structure, we must exploit the magnetic anisotropy of the carbonyl group.[1]

The Geometry[1][4][5]

- Substituents at C2: Proton (H2) vs. Ester (COOMe).[1]
- Substituents at C3: Methyl group (Me) vs. Phenethyl chain (Ph-CH2-CH2-).[1]

Priority (Cahn-Ingold-Prelog):

- C2: -COOMe (High) > -H (Low)[1]
- C3: -Phenethyl (High) > -Methyl (Low)[1]

The Isomers:

- (E)-Isomer: High priority groups are Opposite.[1] (COOMe and Phenethyl are trans).[1]
Consequently, COOMe and Methyl are Cis.[1]
- (Z)-Isomer: High priority groups are Together.[1] (COOMe and Phenethyl are cis).[1]
Consequently, COOMe and Methyl are Trans.[1]

The Diagnostic Logic (The Tobey-Simon Rule)

Protons spatially cis to a carbonyl group are deshielded (shifted downfield) due to the paramagnetic anisotropy of the C=O bond.[1]

- In the (E)-Isomer: The C3-Methyl is cis to the carbonyl.[1]
 - Result: Methyl signal appears downfield (
~2.15 ppm).[1]
- In the (Z)-Isomer: The C3-Methyl is trans to the carbonyl.[1]
 - Result: Methyl signal appears upfield (
~1.88 ppm).[1]

Experimental Protocol: Validation Workflow

Step 1: Sample Preparation[1]

- Solvent: Chloroform-d () is standard.[1] Benzene-d6 () is recommended if signal overlap occurs in the aliphatic region (solvent induced shift).[1]
- Concentration: 10–15 mg of analyte in 0.6 mL solvent.

- Tube: High-precision 5mm NMR tube (Class A).

Step 2: Acquisition Parameters (600 MHz)

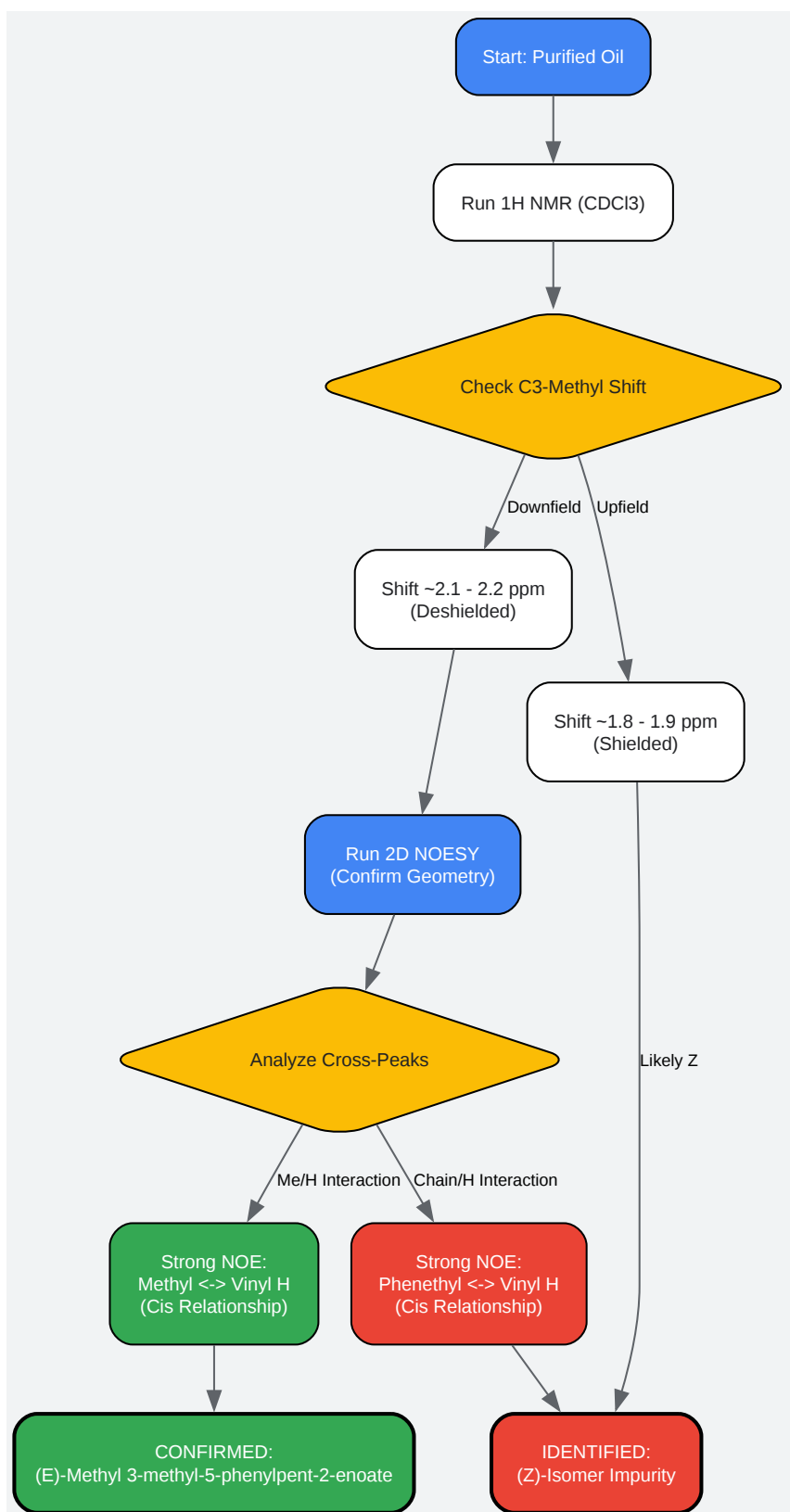
- Temperature: 298 K.[\[1\]](#)
- 1D Proton: 16 scans, 30° pulse angle, D1 relaxation delay
2.0s (crucial for accurate integration of the vinyl proton).[\[1\]](#)
- 2D NOESY: Mixing time (
) = 500 ms.[\[1\]](#) This duration allows magnetization transfer between spatially close protons (< 5 Å) without excessive spin-diffusion.[\[1\]](#)

Step 3: Data Processing[\[1\]](#)

- Apodization: Exponential multiplication (LB = 0.3 Hz) for 1D.[\[1\]](#)
- Phasing: Manual phasing is critical for the NOESY diagonal to ensure cross-peak polarity is clear.[\[1\]](#)

Decision Tree & Visualization (DOT Diagram)

The following logic flow illustrates the decision process for assigning the structure based on experimental data.



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Caption: Workflow for distinguishing E/Z isomers using Chemical Shift logic and NOESY correlations.

Expected Data & Interpretation

A. 1D ¹H NMR Data (Representative for E-Isomer)

Note: Chemical shifts (

) are relative to TMS in

Position	Type	(ppm)	Multiplicity	(Hz)	Interpretation
H2	Vinyl CH	5.65 - 5.75	q (quartet)	~1.2	Coupled to C3-Me (allylic coupling).[1]
C3-Me	Allylic	2.10 - 2.20	d (doublet)	~1.2	Diagnostic: Deshielded (cis to Carbonyl).[1]
H4	Methylene	2.40 - 2.50	t (triplet)	~7.5	Spacer group.[1]
H5	Methylene	2.70 - 2.80	t (triplet)	~7.5	Benzylic protons.[1]
OMe	Ester	3.65 - 3.70	s (singlet)	-	Characteristic methyl ester.[1]
Ar-H	Aromatic	7.15 - 7.35	m (multiplet)	-	Phenyl ring protons.[1]

B. 2D NOESY Correlations (The "Smoking Gun")

To validate the (E)-configuration, you must observe the following spatial interactions:

- Strong NOE: Between H2 (Vinyl) and C3-Methyl.[1]
 - Reasoning: In the E-isomer, the ester is trans to the methyl.[1] This forces the Methyl and the Vinyl proton (H2) to be on the same side (cis-relationship).[1]
- Weak/No NOE: Between H2 (Vinyl) and H4 (Methylene).[1]
 - Contrast: If the molecule were the (Z)-isomer, H2 would be close to the phenethyl chain (H4), resulting in a strong NOE between H2 and H4.[1]

C. C NMR Verification

- Carbonyl (C1): ~166.0 ppm.[1][4]
- Vinyl (C2): ~115.0 - 116.0 ppm.[1]
- Vinyl (C3): ~158.0 - 160.0 ppm (Quaternary carbon, deshielded by conjugation).[1]
- C3-Methyl: ~18.0 - 19.0 ppm.[1][4] (In the Z-isomer, this typically shifts to ~25 ppm due to steric compression relief).[1]

Troubleshooting & Common Pitfalls

- Solvent Overlap: The C3-Methyl doublet (~2.15 ppm) can sometimes overlap with acetone traces or other aliphatic impurities.[1]
 - Solution: Switch solvent to Benzene-d6.[1] The aromatic solvent current effect (ASIS) typically shifts the methyl signal significantly, resolving the overlap.[1]
- Isomer Quantitation: If both isomers are present, ensure the relaxation delay (D1) is at least 5x T1 (approx 5-7 seconds) to allow full relaxation of the vinyl protons.[1] Integrating the methyl doublets is usually more accurate than the vinyl protons due to better baseline resolution.[1]
- Synthesis Artifacts: HWE reactions often use excess base.[1] Ensure the sample is free of triethyl phosphonoacetate byproducts, which have signals in the 3.0-4.0 ppm region that can confuse the methoxy assignment.[1]

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